

A Technical Guide to the Physicochemical Properties of Tetraethylene Glycol Across Varying Temperatures

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Compound of Interest

Compound Name: Tetraethylene glycol

Cat. No.: B139389

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the essential physicochemical properties of **tetraethylene glycol** (TEG) and their dependence on temperature. The data presented herein is critical for professionals in research, science, and drug development who utilize TEG in their applications, ranging from its use as a solvent and plasticizer to its role in various chemical syntheses. Understanding how the properties of TEG change with temperature is paramount for process optimization, formulation development, and ensuring experimental reproducibility.

Physicochemical Data of Tetraethylene Glycol

The following tables summarize key physicochemical properties of **tetraethylene glycol** at various temperatures, compiled from reputable scientific literature and chemical databases.

Table 1: Density of **Tetraethylene Glycol** at Different Temperatures

Temperature (°C)	Temperature (K)	Density (g/cm ³)
20	293.15	1.126 ^[1]
25	298.15	1.125

Table 2: Viscosity of **Tetraethylene Glycol** at Different Temperatures

Temperature (°C)	Temperature (K)	Dynamic Viscosity (mPa·s or cP)
20	293.15	58.3[1]
20.65	293.8	50.13 (kinematic viscosity in mm²/s)[2]
25	298.15	44.6

Table 3: Refractive Index of **Tetraethylene Glycol** at Different Temperatures

Temperature (°C)	Temperature (K)	Wavelength (nm)	Refractive Index
20	293.15	589 (Na D-line)	1.459
1 to 45	274.15 to 318.15	390 to 1070	Varies (see source for detailed data)

Table 4: Surface Tension of **Tetraethylene Glycol** at Different Temperatures

Temperature (°C) Temperature (K) Surface Tension (mN/m or dynes/cm) :--- :--- :--- :---
- 327 600.15 18.81

Table 5: Vapor Pressure of **Tetraethylene Glycol** at Different Temperatures

Temperature (°C) Temperature (K) Vapor Pressure (mmHg) :--- :--- :--- :--- 20
293.15 <0.01 26 299.15 <0.1 hPa (approx. <0.075 mmHg)

A study on the saturation vapor pressure of **tetraethylene glycol** has been conducted over a temperature range from 263 K to 318 K. For more detailed vapor pressure data, especially at higher temperatures, the Antoine Equation parameters are available from sources like the NIST WebBook.

Table 6: Heat Capacity of **Tetraethylene Glycol** at Different Temperatures

| Temperature (°C) | Temperature (K) | Molar Heat Capacity (Cp) (J/mol·K) | | :--- | :--- | :--- | :--- |
| 25 | 298.15 | 428.8 | | 25 | 298.15 | 419.2 |

Isobaric heat capacities of **tetraethylene glycol** have been measured in the temperature range of 260 to 358 K.

Experimental Protocols for Property Determination

The following sections outline the methodologies for measuring the key physicochemical properties of **tetraethylene glycol**. These protocols are generalized and may require optimization based on the specific equipment and desired precision.

Density Measurement

The density of **tetraethylene glycol** can be determined using a pycnometer or a vibrating tube densimeter.

Method: Pycnometry

- Apparatus: Pycnometer (a glass flask with a precise volume), analytical balance, and a temperature-controlled water bath.
- Procedure:
 - Clean and dry the pycnometer thoroughly and record its empty mass.
 - Calibrate the pycnometer by filling it with deionized water of a known temperature and density, then weighing it. The volume of the pycnometer can be calculated from the mass and density of the water.
 - Empty, clean, and dry the pycnometer.
 - Fill the pycnometer with **tetraethylene glycol**, ensuring no air bubbles are present.
 - Place the filled pycnometer in the temperature-controlled water bath until it reaches the desired temperature.
 - Remove any excess liquid that has expanded and cap the pycnometer.

- Dry the outside of the pycnometer and weigh it.
- The density of the **tetraethylene glycol** is calculated by dividing the mass of the liquid by the calibrated volume of the pycnometer.

Viscosity Measurement

The viscosity of **tetraethylene glycol** can be measured using a capillary viscometer (e.g., Ostwald or Ubbelohde type) or a rotational viscometer.

Method: Capillary Viscometry

- Apparatus: Capillary viscometer, temperature-controlled bath, stopwatch.
- Procedure:
 - Select a viscometer of the appropriate size for the expected viscosity of **tetraethylene glycol**.
 - Clean and dry the viscometer.
 - Introduce a known volume of **tetraethylene glycol** into the viscometer.
 - Place the viscometer in the temperature-controlled bath and allow it to equilibrate to the desired temperature (typically for at least 20 minutes).
 - Using suction or pressure, draw the liquid up through the capillary tube to a point above the upper timing mark.
 - Release the pressure and allow the liquid to flow back down the capillary under gravity.
 - Start the stopwatch when the meniscus of the liquid passes the upper timing mark and stop it when it passes the lower timing mark.
 - The kinematic viscosity is calculated by multiplying the flow time by the viscometer's calibration constant. The dynamic viscosity can then be calculated by multiplying the kinematic viscosity by the density of the liquid at that temperature.

Refractive Index Measurement

The refractive index of **tetraethylene glycol** is typically measured using an Abbe refractometer.

Method: Abbe Refractometry

- Apparatus: Abbe refractometer with a temperature-controlled prism, light source (typically a sodium lamp for the D-line).
- Procedure:
 - Calibrate the refractometer using a standard liquid with a known refractive index (e.g., distilled water).
 - Ensure the prism surfaces are clean and dry.
 - Apply a few drops of **tetraethylene glycol** to the surface of the measuring prism.
 - Close the prisms and allow the sample to spread into a thin film and reach the desired temperature, which is controlled by circulating fluid through the prism jackets.
 - Adjust the light source and the refractometer's optics until the dividing line between the light and dark fields is sharp and centered in the crosshairs of the eyepiece.
 - Read the refractive index directly from the instrument's scale.

Surface Tension Measurement

Surface tension can be determined using methods such as the capillary rise method, the du Noüy ring method, or the pendant drop method.

Method: Capillary Rise

- Apparatus: Capillary tube of a known internal radius, a container for the liquid, a cathetometer or a high-resolution camera for measuring height, and a temperature-controlled chamber.
- Procedure:

- Clean the capillary tube and the container thoroughly to ensure proper wetting.
- Place the **tetraethylene glycol** in the container within the temperature-controlled chamber.
- Vertically immerse the capillary tube into the liquid.
- The liquid will rise in the capillary tube due to surface tension.
- Allow the system to reach thermal equilibrium at the desired temperature.
- Measure the height to which the liquid has risen in the capillary tube above the liquid surface in the container using a cathetometer or by analyzing an image.
- The surface tension is calculated using the formula that relates the height of the liquid column, the radius of the capillary, the density of the liquid, and the acceleration due to gravity.

Vapor Pressure Measurement

For low-volatility liquids like **tetraethylene glycol**, vapor pressure can be measured using techniques such as the Knudsen effusion method or static methods with sensitive pressure gauges.

Method: Static Method

- Apparatus: A vacuum-tight apparatus with a sample container, a heating/cooling system to control the sample temperature, and a high-sensitivity pressure transducer (e.g., a capacitance manometer).
- Procedure:
 - Place a degassed sample of **tetraethylene glycol** into the sample container.
 - Evacuate the apparatus to a high vacuum to remove any residual air.
 - Isolate the sample container from the vacuum pump.

- Bring the sample to the desired temperature and allow the system to reach equilibrium, where the pressure measured by the transducer is the vapor pressure of the substance.
- Record the pressure and temperature.
- Repeat the measurement at different temperatures to obtain the vapor pressure curve.

Heat Capacity Measurement

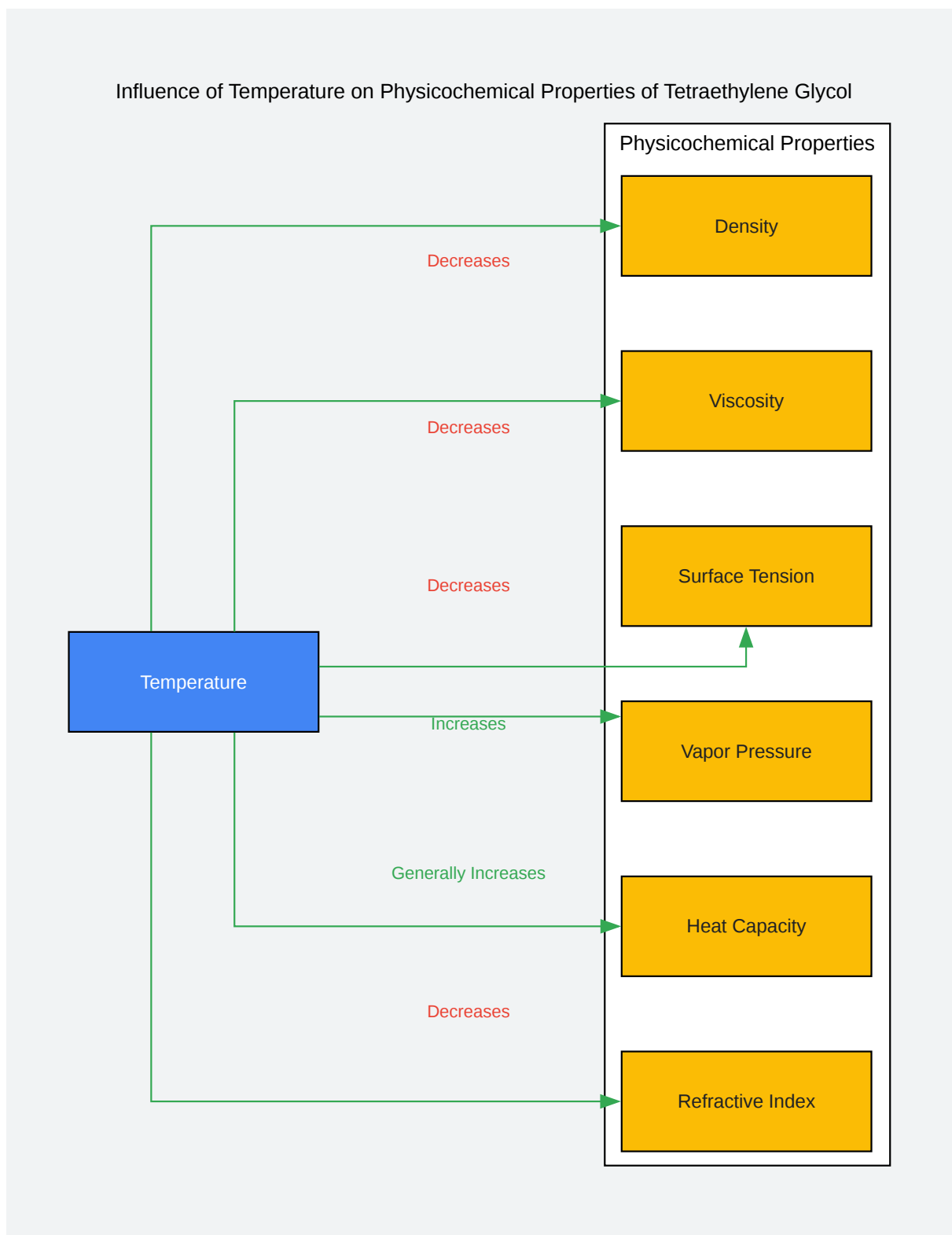
The heat capacity of **tetraethylene glycol** can be determined using calorimetry, such as differential scanning calorimetry (DSC) or a Tian–Calvet-type calorimeter.

Method: Differential Scanning Calorimetry (DSC)

- Apparatus: A differential scanning calorimeter.
- Procedure:
 - Calibrate the DSC instrument for temperature and heat flow using standard reference materials.
 - Weigh an empty sample pan and then add a known mass of **tetraethylene glycol** to it.
 - Seal the pan.
 - Place the sample pan and an empty reference pan into the DSC cell.
 - Heat the sample and reference pans at a controlled rate over the desired temperature range.
 - The DSC measures the difference in heat flow required to maintain the sample and reference at the same temperature.
 - The specific heat capacity is calculated from the differential heat flow, the heating rate, and the mass of the sample. A baseline measurement with empty pans and a measurement with a standard material (like sapphire) are also performed for accurate calculation.

Visualization of Temperature Effects

The following diagram illustrates the general relationship between temperature and the key physicochemical properties of **tetraethylene glycol**. As temperature increases, properties like density, viscosity, and surface tension tend to decrease, while vapor pressure increases. The effect on heat capacity can be more complex.



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References

- 1. univarsolutions.com [univarsolutions.com]
- 2. Tetraethylene glycol CAS 112-60-7 | 808619 [merckmillipore.com]
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